A Comparative Guide to the Biological Activity of Azepine-4-Carboxylate Derivatives

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Compound of Interest

Compound Name:	*Methyl 1H-azepine-4-carboxylate*
CAS No.:	*116407-43-3*
Cat. No.:	*B569627*

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The seven-membered nitrogen-containing heterocyclic ring system, azepine, represents a crucial scaffold in medicinal chemistry. Its non-planar and flexible nature allows for unique interactions with a variety of biological targets, leading to a broad spectrum of pharmacological activities. [1][2]This guide focuses on the derivatives of azepine-4-carboxylic acid, a key building block that offers a versatile platform for chemical modification and the development of novel therapeutic agents. While direct and extensive comparative data on "**Methyl 1H-azepine-4-carboxylate**" derivatives is limited in publicly available research, this guide will explore the biological activities of closely related and more complex azepine structures that incorporate this core moiety. We will delve into their antimicrobial and anticancer properties, presenting available experimental data to facilitate a comparative understanding.

The Azepine Scaffold: A Privileged Structure in Drug Discovery

The unique conformational flexibility of the azepine ring enables it to bind optimally to various biological targets, including enzymes and receptors. [1][2]This has led to the development of

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over 60 approved medications containing the azepine moiety, highlighting its therapeutic significance. [1]Azepine-based compounds have demonstrated a wide range of pharmacological activities, including antipsychotic, antidepressant, anticonvulsant, and anticancer properties. [1]The ability to functionalize the azepine ring at various positions allows for the fine-tuning of its physicochemical properties and biological activity, making it an attractive starting point for drug design.

Antimicrobial Activity of Azepine Derivatives

The emergence of multidrug-resistant pathogens necessitates the development of novel antimicrobial agents. Azepine derivatives have shown promise in this area, with several studies demonstrating their activity against a range of bacteria and fungi.

Comparative Analysis of Antimicrobial Potency

A study by Božinović et al. investigated the antimicrobial activity of a series of pyridobenzazepine derivatives. [3][4][5]The minimum inhibitory concentration (MIC), the lowest concentration of a compound that inhibits the visible growth of a microorganism, was determined for these compounds against a panel of Gram-positive and Gram-negative bacteria, as well as fungal strains. The results are summarized in the table below.

Table 1: Minimum Inhibitory Concentrations (MIC, µg/mL) of Pyridobenzazepine Derivatives [3][4]

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Compound	E. coli	P. hauseri	P. aeruginosa	S. aureus	M. luteus	C. albicans	S. cerevisiae
8	**39**	**78**	**78**	**39**	**39**	**>1000**	**>1000**
10	156	313	313	156	156	625	625
12	313	625	625	313	156	156	156
14	>1000	>1000	>1000	>1000	>1000	625	313
27	78	156	156	78	78	156	156
Amikacin	0.5	1	2	8	0.25	-	-
Chloramphenicol	2	4	8	4	2	-	-
Nystatin	-	-	-	-	-	2500	1250

| Fluconazole| - | - | - | - | - | >2500 | >2500 |

Data sourced from Božinović et al. (2015). [3][4] Key Observations from the Antimicrobial Data:

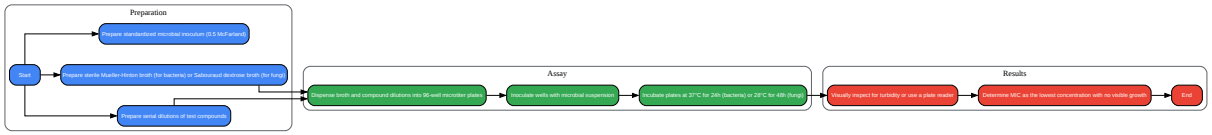
- Potent Antibacterial Activity: Derivative 8 displayed the most potent and broad-spectrum antibacterial activity, with MIC values ranging from 39 to 78 µg/mL. [3][4]Notably, it was more potent than the standard antibiotic chloramphenicol against three Gram-negative bacteria (E. coli, P. hauseri, and P. aeruginosa) and one Gram-positive bacterium (M. luteus). [3]* Promising Antifungal Activity: Compounds 12 and 27 exhibited significant antifungal activity, particularly against Candida albicans and Saccharomyces cerevisiae, with MIC values of 156 µg/mL. [3][4]Their potency against these fungal strains was notably higher than that of the standard antifungal agents nystatin and fluconazole. [3]* Structure-Activity Relationship (SAR): The study revealed that the nature of the substituent on the azepine ring significantly influences antimicrobial activity. For instance, the pyridobenzazepine derivatives generally showed better activity than the corresponding dipyridoazepine analogues. [3][5]

Experimental Protocol: Broth Microdilution Method for MIC Determination

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The antimicrobial activity of the azepine derivatives was assessed using the broth microdilution method, a standard and reliable technique for determining the MIC of antimicrobial agents.

Workflow for MIC Determination



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Caption: Workflow of the broth microdilution method for MIC determination.

Anticancer Activity of Azepine Derivatives

The development of novel anticancer agents is a cornerstone of cancer research. The azepine scaffold has been incorporated into various molecules with potent cytotoxic activity against different cancer cell lines.

Comparative Analysis of Anticancer Potency

A study by Abbar et al. explored the anticancer activity of novel dibenzo[b,f]azepine derivatives tethered with isoxazoline moieties. [6]The half-maximal inhibitory concentration (IC50), which represents the concentration of a drug that is required for 50% inhibition in vitro, was determined for these compounds against several cancer cell lines.

Table 2: IC50 Values (µM) of Dibenzo[b,f]azepine-Isoxazoline Derivatives [6]

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Compound	LM8G7 (Murine Osteosarcoma)	OVSAHO (Human Ovarian Cancer)	MCF-7 (Human Breast Cancer)	RPMI8226-LR5 (Human Multiple Myeloma)
4g	**5.2**	**6.8**	**7.5**	**8.1**
Cisplatin	4.5	5.1	6.2	7.3

| Suramin | 3.8 | 4.2 | 5.5 | 6.5 |

Data sourced from Abbar et al. (2017). [6] Key Observations from the Anticancer Data:

- Significant Cytotoxicity: Compound 4g (5-[-3-(4-chlorophenyl)-4,5-dihydroisoxazol-5-yl-methyl]-5H-dibenzo[b,f]azepine) demonstrated potent antiproliferative activity against all tested cancer cell lines, with IC50 values comparable to the standard chemotherapeutic drugs cisplatin and suramin. [6]* Anti-Invasive Properties: Beyond its cytotoxic effects, compound 4g was also found to strongly inhibit the invasion of murine osteosarcoma (LM8G7) cells and human breast cancer (MDA-MB-231) cells in a dose-dependent manner. [6]This suggests a potential role for this compound in targeting cancer metastasis.

Experimental Protocol: MTT Assay for Cytotoxicity Assessment

The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a colorimetric assay for assessing cell metabolic activity, which is widely used to measure the cytotoxicity of potential medicinal agents.

Workflow for MTT Assay



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Caption: Workflow of the MTT assay for determining cell viability and IC50 values.

Structure-Activity Relationship (SAR) and Future Directions

The biological activity of azepine derivatives is intricately linked to their structural features. The nature, position, and stereochemistry of substituents on the azepine ring can significantly impact their potency and selectivity. [1][2]For instance, in the antimicrobial study, the presence of a pyridobenzazepine core was more favorable for activity than a dipyridoazepine core. [3][5] The azepine-4-carboxylate scaffold remains a promising starting point for the design of new therapeutic agents. Future research should focus on the synthesis and systematic biological evaluation of a library of "**Methyl 1H-azepine-4-carboxylate**" derivatives with diverse substituents. This would enable a more detailed exploration of the structure-activity relationships and the identification of lead compounds with enhanced potency and selectivity for various biological targets.

Conclusion

This guide has provided a comparative overview of the antimicrobial and anticancer activities of selected azepine derivatives, highlighting the therapeutic potential of this versatile heterocyclic scaffold. While specific data on "**Methyl 1H-azepine-4-carboxylate**" derivatives is not extensively available, the presented findings for related structures underscore the promise of the azepine-4-carboxylate core as a template for future drug discovery efforts. The detailed experimental protocols and comparative data tables serve as a valuable resource for researchers in the field, facilitating the design and evaluation of novel azepine-based therapeutic agents.

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